

Commercial Suppliers of Chlophedianol-13C6: A Technical Guide

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Compound of Interest

Compound Name: Chlophedianol-13C6

Cat. No.: B15144287

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For researchers, scientists, and drug development professionals, obtaining high-quality, well-characterized isotopically labeled compounds is crucial for a wide range of applications, from metabolic studies to use as internal standards in quantitative analysis. This technical guide provides an in-depth overview of the commercial suppliers of **Chlophedianol-13C6**, a stable isotope-labeled version of the antitussive agent Chlophedianol.

This guide summarizes the available technical data for **Chlophedianol-13C6** from prominent commercial suppliers, presents a general methodology for the determination of isotopic purity, and outlines a logical workflow for sourcing this specialized chemical.

Commercial Supplier Data

Sourcing **Chlophedianol-13C6** requires careful consideration of product specifications from various vendors. The following table summarizes the available information from key suppliers in the field. Please note that while efforts have been made to gather comprehensive data, direct inquiry to the suppliers for the most current certificate of analysis is always recommended.

Supplier	Product Name	Product Number	Chemical Purity	Isotopic Enrichment	Available Quantities
MedChemExpress	Chlophediano I-13C6	HY-A0161S	Data not specified for 13C6 version; 99.62% for unlabeled HCl salt	Data not available in public documents	Inquire
Clearsynth	Chlophediano I-[13C6]	CS-I-00499	Certificate of Analysis available upon request	Certificate of Analysis available upon request	Inquire
Toronto Research Chemicals	Chlophediano I-13C6	C438962	Certificate of Analysis available upon request	Certificate of Analysis available upon request	Inquire

Experimental Protocols

General Methodology for the Synthesis of a 13C6-Labeled Phenyl Ring

While a specific, detailed protocol for the synthesis of **Chlophedanol-13C6** is not publicly available, a general approach for the introduction of a 13C6-labeled phenyl ring can be extrapolated from existing literature on the synthesis of other 13C-labeled aromatic compounds. A common strategy involves the use of a commercially available 13C6-labeled benzene or phenol as the starting material.

A plausible synthetic route could involve:

- Starting Material: [U-13C6]-Benzene or [U-13C6]-Phenol.
- Friedel-Crafts Acylation: Reaction of the 13C6-labeled aromatic ring with a suitable acylating agent to introduce the chloroacetyl group. This would yield a 13C6-labeled 2-chloroacetophenone.

- Mannich Reaction: The labeled 2-chloroacetophenone could then undergo a Mannich reaction with formaldehyde and dimethylamine to introduce the dimethylaminomethyl group.
- Grignard Reaction: Subsequent reaction with a phenyl Grignard reagent (unlabeled) would introduce the second phenyl group and form the tertiary alcohol, yielding **Chlophedianol-13C6**.

This proposed pathway is illustrative and would require significant optimization and characterization at each step.

Determination of Isotopic Purity

The isotopic enrichment of **Chlophedianol-13C6** is a critical parameter. High-resolution mass spectrometry (HRMS) is the primary technique used to determine the isotopic purity of labeled compounds.

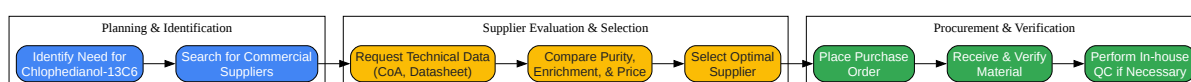
General Protocol for Isotopic Purity Determination by HRMS:

- Sample Preparation: Prepare a dilute solution of **Chlophedianol-13C6** in a suitable solvent (e.g., acetonitrile or methanol).
- Instrumentation: Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a liquid chromatography (LC) system.
- Analysis:
 - Inject the sample into the LC-HRMS system.
 - Acquire full-scan mass spectra over the relevant m/z range.
 - Identify the molecular ion peak for unlabeled Chlophedianol (M+0) and the fully labeled **Chlophedianol-13C6** (M+6).
- Data Analysis:
 - Integrate the peak areas for the M+0 and M+6 ions.

- Calculate the isotopic enrichment using the following formula: $\text{Isotopic Enrichment (\%)} = \left[\frac{\text{Area(M+6)}}{\text{Area(M+0)} + \text{Area(M+6)}} \right] \times 100$

Sourcing Workflow

The process of acquiring a specialized labeled compound like **Chlophedianol-13C6** involves a series of logical steps to ensure the material meets the specific requirements of the intended research.



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Caption: Workflow for sourcing **Chlophedianol-13C6**.

This guide provides a foundational understanding for researchers seeking to procure and utilize **Chlophedianol-13C6**. By carefully evaluating supplier data and understanding the methodologies for characterization, scientists can confidently integrate this valuable tool into their research and development workflows.

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